

# Application Note: Spectrophotometric Determination of Protriptyline Hydrochloride

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## Compound of Interest

Compound Name: Protriptyline Hydrochloride

Cat. No.: B1662150

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## Introduction

**Protriptyline hydrochloride** is a tricyclic antidepressant used in the treatment of depression and anxiety. Accurate and reliable analytical methods are crucial for the quality control of pharmaceutical formulations containing this active ingredient. This application note details three sensitive and straightforward spectrophotometric methods for the quantitative determination of **protriptyline hydrochloride** in bulk and pharmaceutical dosage forms: a direct UV spectrophotometric method and two visible spectrophotometric methods based on colorimetric reactions.

## Principle of Methods

- **UV Spectrophotometry:** This method relies on the inherent ultraviolet absorbance of **protriptyline hydrochloride**. The absorbance of a solution is measured at its wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) and concentration is determined using a calibration curve. The USP monograph suggests a  $\lambda_{\text{max}}$  of approximately 290 nm.[1]
- **Visible Spectrophotometry (Method A: p-Chloranil):** This method involves the condensation of the amino group of **protriptyline hydrochloride** with acetaldehyde, followed by a reaction with p-Chloranil (p-CA) in 1,4-dioxane. This reaction produces a blue-colored vinyl amino substituted quinone product, which is quantified spectrophotometrically at 669 nm.[2][3]
- **Visible Spectrophotometry (Method B: 1,2-Naphthoquinone-4-sulfonic acid):** In this method, **protriptyline hydrochloride** reacts with 1,2-naphthoquinone-4-sulfonic acid (NQS) in a

basic medium to form a red-colored N-alkylamino naphthaquinone product. The absorbance of this colored product is measured at 484 nm.[2][3]

- Visible Spectrophotometry (Method C: 3-Chloro-7-hydroxy-4-methyl-2H-chromen-2-one):  
This method is based on the formation of a charge transfer complex between **protriptyline hydrochloride** and 3-chloro-7-hydroxy-4-methyl-2H-chromen-2-one as a chromogenic reagent. The resulting complex is measured at an absorption maximum of 468 nm.[4]

## Quantitative Data Summary

The following tables summarize the key quantitative parameters for the described spectrophotometric methods.

Table 1: UV Spectrophotometric Method Parameters

| Parameter   | Value   |
|---|---------|
| Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ ) | ~290 nm |

Note: Further validation parameters such as linearity, LOD, and LOQ for the direct UV method require experimental determination.

Table 2: Visible Spectrophotometric Method Parameters

| Parameter  | Method A (p-Chloranil)           | Method B (NQS)                    | Method C (Chromogenic Reagent)  |
|--|----------------------------------|-----------------------------------|---------------------------------|
| Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )              | 669 nm[2][3]                     | 484 nm[2][3]                      | 468 nm[4]                       |
| Linearity Range  | 2.0-14.0 $\mu\text{g/mL}$ [2][3] | 15.0-35.0 $\mu\text{g/mL}$ [2][3] | 40.0-160.0 $\mu\text{g/mL}$ [4] |
| Molar Absorptivity ( $\text{L}\cdot\text{mol}^{-1}\cdot\text{cm}^{-1}$ ) | $1.03 \times 10^4$ [2][3]        | $0.96 \times 10^4$ [2][3]         | -                               |
| Sandell's Sensitivity ( $\mu\text{g}\cdot\text{cm}^{-2}$ )               | $2.89 \times 10^{-2}$ [2][3]     | $3.10 \times 10^{-2}$ [2][3]      | -                               |

## Experimental Protocols

### I. UV Spectrophotometric Method

#### A. Instrumentation:

- UV-Visible Spectrophotometer
- 1 cm quartz cuvettes
- Volumetric flasks
- Pipettes

#### B. Reagents and Solutions:

- **Protriptyline Hydrochloride** Reference Standard
- Solvent: 0.1 N Hydrochloric Acid

#### C. Preparation of Standard Stock Solution:

- Accurately weigh about 100 mg of **protriptyline hydrochloride** reference standard and transfer it to a 100 mL volumetric flask.
- Dissolve in and dilute to volume with 0.1 N hydrochloric acid to obtain a stock solution of 1000 µg/mL.

#### D. Preparation of Working Standard Solutions and Calibration Curve:

- From the stock solution, prepare a series of dilutions ranging from 5-30 µg/mL by diluting with 0.1 N hydrochloric acid.
- Measure the absorbance of each solution at approximately 290 nm against a 0.1 N hydrochloric acid blank.
- Plot a calibration curve of absorbance versus concentration.

#### E. Preparation of Sample Solution (from Tablets):

- Weigh and finely powder not fewer than 20 tablets.
- Transfer an accurately weighed portion of the powder, equivalent to about 40 mg of **protriptyline hydrochloride**, to a 200-mL volumetric flask.[\[1\]](#)
- Add 40 mL of alcohol and shake for 5 minutes.[\[1\]](#)
- Add 40 mL of water and 8 mL of 2.5 N hydrochloric acid, and shake for an additional 10 minutes.[\[1\]](#)
- Dilute to volume with water and mix.[\[1\]](#)
- Filter the solution through a suitable filter, discarding the first few mL of the filtrate.
- Dilute a known volume of the filtrate with 0.1 N hydrochloric acid to obtain a concentration within the calibration range.

#### F. Analysis:

- Measure the absorbance of the final sample solution at ~290 nm.
- Determine the concentration of **protriptyline hydrochloride** from the calibration curve.

## II. Visible Spectrophotometric Method A (p-Chloranil)

### A. Instrumentation:

- UV-Visible Spectrophotometer
- 1 cm glass or quartz cuvettes
- Volumetric flasks (10 mL)
- Pipettes

### B. Reagents and Solutions:

- **Protriptyline Hydrochloride** Standard Solution (prepare a working stock in water)

- Acetaldehyde
- p-Chloranil (p-CA) solution (1% in 1,4-dioxane)
- 1,4-Dioxane

#### C. Protocol:

- Transfer aliquots of the standard **protriptyline hydrochloride** solution containing 2.0 to 14.0 µg/mL into a series of 10 mL volumetric flasks.[\[3\]](#)
- To each flask, add 0.5 mL of acetaldehyde followed by 1 mL of 1% p-CA solution.[\[3\]](#)
- Allow the flasks to stand at room temperature for 20 minutes.[\[3\]](#)
- Dilute to the mark with 1,4-dioxane and mix well.[\[3\]](#)
- Measure the absorbance of the resulting blue color at 669 nm against a reagent blank prepared in the same manner without the drug.
- Construct a calibration curve and determine the concentration of the unknown sample.

### III. Visible Spectrophotometric Method B (NQS)

#### A. Instrumentation:

- UV-Visible Spectrophotometer
- 1 cm glass or quartz cuvettes
- Volumetric flasks (10 mL)
- Pipettes

#### B. Reagents and Solutions:

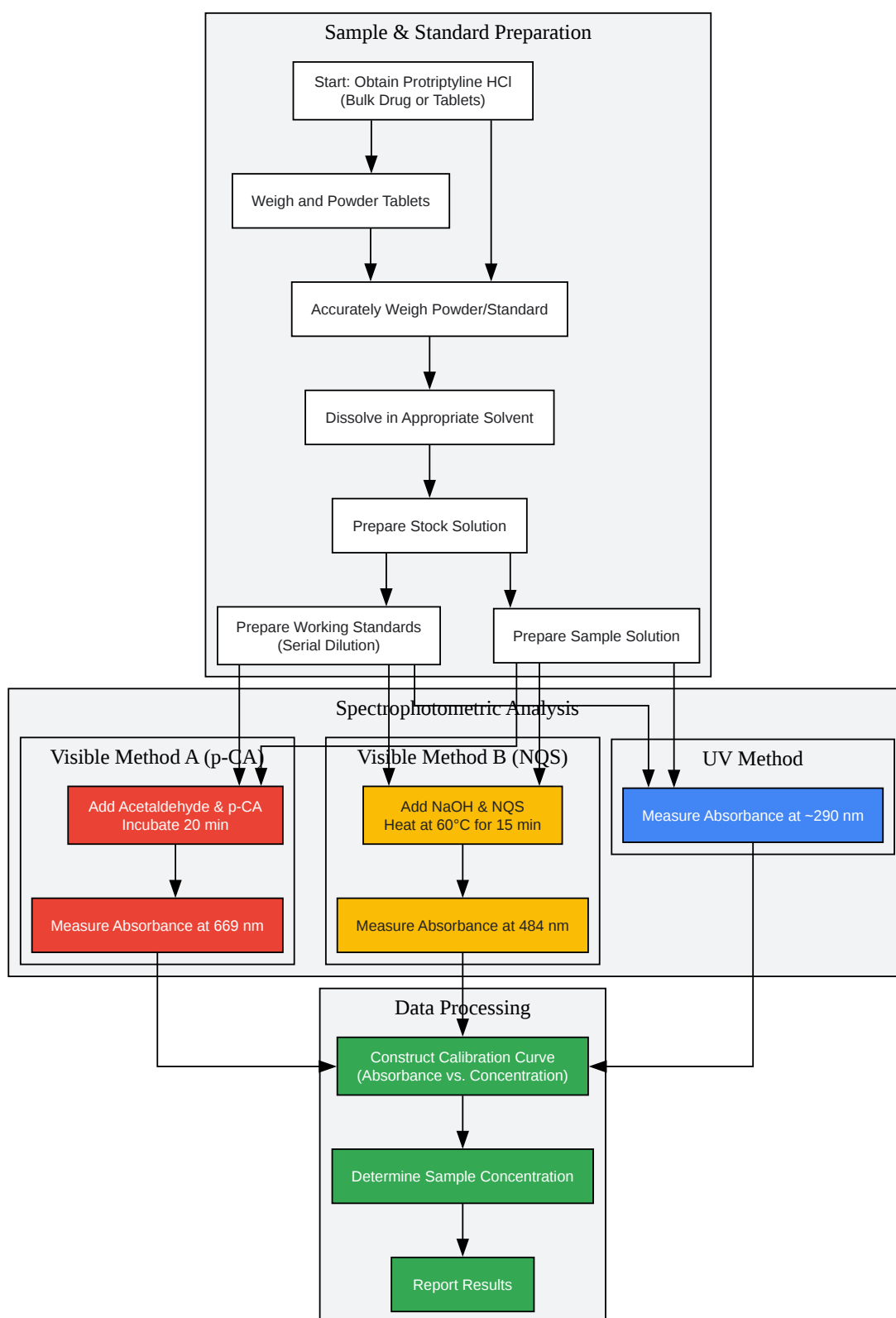
- **Protriptyline Hydrochloride** Standard Solution (prepare a working stock in water)
- 1,2-Naphthoquinone-4-sulfonic acid (NQS) solution (0.5%)

- Sodium hydroxide solution (0.1 M)

#### C. Protocol:

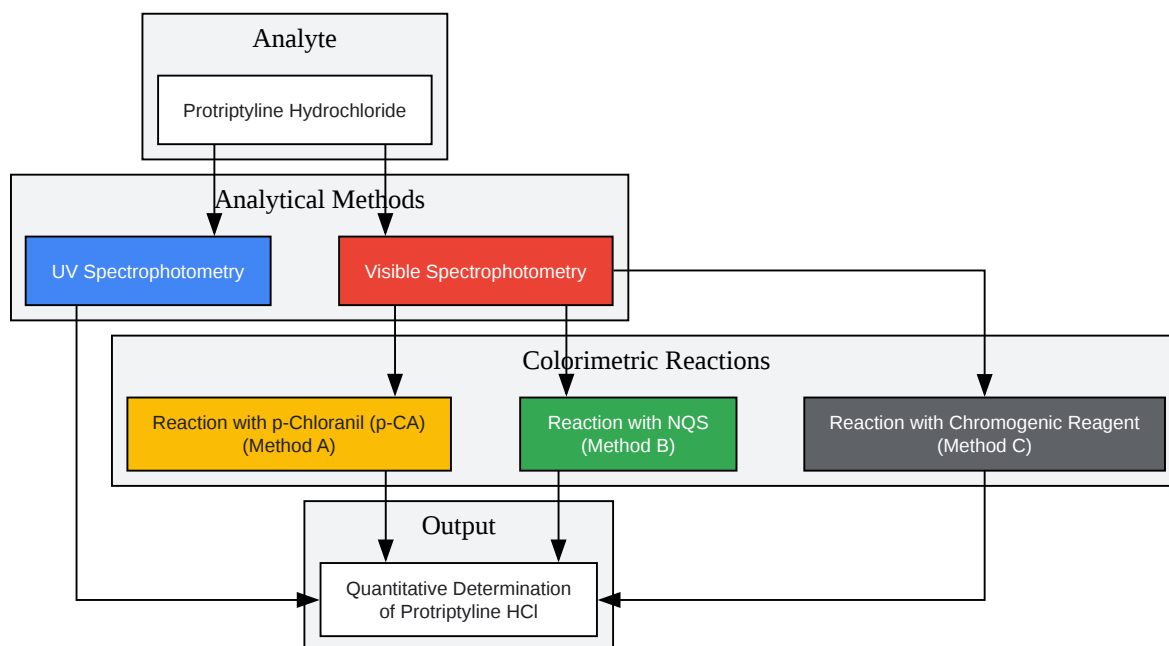
- Pipette aliquots of the standard **protriptyline hydrochloride** solution to obtain concentrations ranging from 15.0 to 35.0  $\mu\text{g/mL}$  into a series of 10 mL volumetric flasks.
- Add 1.0 mL of 0.1 M sodium hydroxide to each flask, followed by 1.0 mL of 0.5% NQS solution.
- Heat the flasks in a water bath at 60°C for 15 minutes.
- Cool the flasks to room temperature and dilute to volume with water.
- Measure the absorbance of the red-colored product at 484 nm against a reagent blank.
- Plot the calibration curve and calculate the concentration of the sample.

## Visualizations



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Caption: Experimental workflow for spectrophotometric determination of Protriptyline HCl.



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Caption: Logical relationships of analytical methods for Protriptyline HCl determination.

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